

Diethyl glutarate molecular weight and formula

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Compound of Interest

Compound Name: *Diethyl glutarate*

Cat. No.: B7803786

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Diethyl Glutarate: A Core Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential technical data on **Diethyl Glutarate**, a diethyl ester of glutaric acid. It is a key compound in various organic synthesis applications.

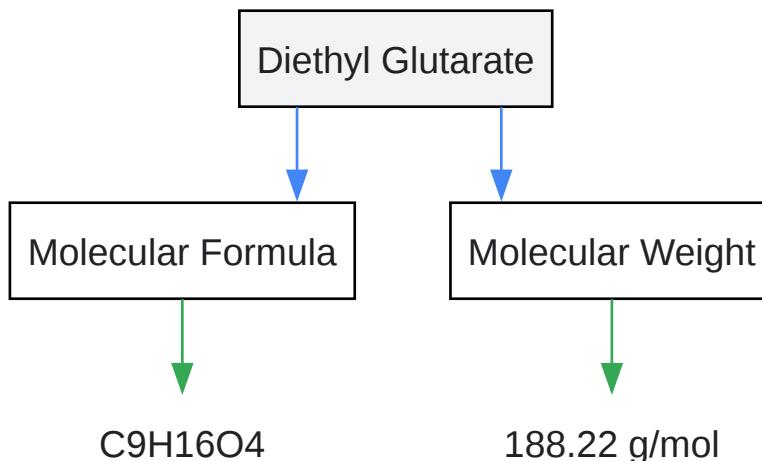
Core Chemical Properties

The fundamental molecular properties of **diethyl glutarate** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C9H16O4	[1] [2] [3] [4]
Molecular Weight	188.22 g/mol	[1] [2] [3] [4] [5]
Linear Formula	C2H5O2C(CH2)3CO2C2H5	[4] [5]
CAS Number	818-38-2	[1] [2] [4] [5]

Chemical Identity and Structure

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical properties.



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Caption: Relationship between **Diethyl Glutarate** and its core properties.

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References

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